

An In-Depth Technical Guide to the Safe Handling of 2,5-Thiophenedicarboxaldehyde

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Compound of Interest

Compound Name: **2,5-Thiophenedicarboxaldehyde**

Cat. No.: **B1296998**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2,5-Thiophenedicarboxaldehyde** (CAS No. 932-95-6), a versatile intermediate compound widely utilized in organic synthesis, particularly in the development of pharmaceuticals and advanced materials.^[1] Due to its reactive nature, a thorough understanding of its properties and associated hazards is crucial for safe laboratory operations.

Chemical and Physical Properties

2,5-Thiophenedicarboxaldehyde is a solid organic compound characterized by a thiophene ring substituted with two aldehyde functional groups. This structure imparts specific physical and chemical properties that are essential to consider for its handling and storage.

Property	Value
Molecular Formula	C ₆ H ₄ O ₂ S
Molecular Weight	140.16 g/mol [2] [3]
Appearance	Light brown-orange to yellow-orange powder or crystals [4] [5]
Melting Point	115-117 °C [2] [5] [6]
Boiling Point	258 °C (estimated) [4]
Solubility	Soluble in water [4]
Stability	Stable under normal temperatures and pressures. [4]

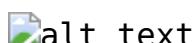
Hazard Identification and Classification

2,5-Thiophenedicarboxaldehyde is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation [3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation [3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [3]

Signal Word: Warning

Hazard Pictogram:



Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when handling **2,5-Thiophenedicarboxaldehyde** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound, and appropriate PPE must be worn at all times.

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, consider additional protective clothing.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge should be used if engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or when handling large quantities.

Engineering Controls

Work with **2,5-Thiophenedicarboxaldehyde** should be conducted in a well-ventilated area. A chemical fume hood is recommended to minimize inhalation exposure. Eyewash stations and safety showers must be readily accessible in the immediate work area.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[4\]](#) Do not breathe dust.[\[4\]](#) Wash hands thoroughly after handling.[\[4\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[4\]](#) Keep the container tightly closed when not in use.[\[4\]](#)

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Spill and Leak Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand, earth, or vermiculite. Collect the absorbed material into a suitable container for disposal. Do not allow the material to enter drains or waterways.

Fire-Fighting Measures

Use a fire extinguisher appropriate for the surrounding fire. Suitable extinguishing media include dry chemical, carbon dioxide, or foam. During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.^[4] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[4]

Toxicological Information

The toxicological properties of **2,5-Thiophenedicarboxaldehyde** have not been thoroughly investigated.^[4] Therefore, it should be handled with the utmost care, assuming it is potentially toxic. Direct contact with the skin, eyes, and respiratory system should be prevented.

Reactivity and Experimental Protocols

2,5-Thiophenedicarboxaldehyde is a reactive compound due to its aldehyde functional groups. It is a key starting material in various organic syntheses.

General Reactivity

- Condensation Reactions: The aldehyde groups readily undergo condensation reactions with amines to form Schiff bases and with active methylene compounds in Knoevenagel condensations.
- Oxidation: The aldehyde groups can be oxidized to carboxylic acids.
- Reduction: The aldehyde groups can be reduced to alcohols.

Cited Experimental Applications

2,5-Thiophenedicarboxaldehyde is employed in the synthesis of various complex molecules, including:

- Asymmetric synthesis of bis-homoallylic alcohols.^[2]
- Synthesis of new symmetrical arylene bisimide derivatives.^[2]
- Preparation via the Kröhnke method.^[2]

Detailed Methodologies

Detailed experimental protocols for the toxicological assessment of **2,5-Thiophenedicarboxaldehyde** are not readily available in published literature. For the synthetic applications mentioned, specific, step-by-step laboratory protocols are often proprietary or published in specialized chemical literature. Researchers should consult relevant scientific databases and publications for detailed experimental procedures.

As a representative example, the Kröhnke pyridine synthesis is a general method for preparing substituted pyridines. While a specific protocol for **2,5-Thiophenedicarboxaldehyde** is not provided in the search results, a general procedure involves the reaction of an α -pyridinium methyl ketone salt with an α,β -unsaturated carbonyl compound in the presence of ammonium acetate.^{[7][8][9]}

Disclaimer: The following is a generalized protocol for a Kröhnke-type reaction and should be adapted and optimized by qualified personnel for the specific reactants and desired product.

General Protocol for a Kröhnke-Type Pyridine Synthesis:

- To a solution of the α,β -unsaturated ketone (1.0 equivalent) and the pyridinium salt (1.0 equivalent) in a suitable solvent (e.g., acetic acid or ethanol), add ammonium acetate (excess, typically 5-10 equivalents).
- Heat the reaction mixture to reflux for several hours, monitoring the progress by an appropriate analytical technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into ice-water and collect the resulting precipitate by filtration.
- Wash the precipitate with water and a suitable organic solvent (e.g., cold ethanol) to remove impurities.
- Purify the crude product by recrystallization or column chromatography.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2,5-Thiophenedicarboxaldehyde**, from preparation to disposal.

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